

Technical Monograph: 5,7-Dimethoxy-4-phenylquinoline-2-thiol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5,7-Dimethoxy-4-phenylquinoline-2-thiol

CAS No.: 871548-17-3

Cat. No.: B2855979

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Chemical Identity & Structural Elucidation

Compound: **5,7-Dimethoxy-4-phenylquinoline-2-thiol** CAS Registry Number: 871548-17-3

Molecular Formula: C₁₇H₁₅NO₂S Molecular Weight: 297.37 g/mol [\[1\]](#)[\[2\]](#)

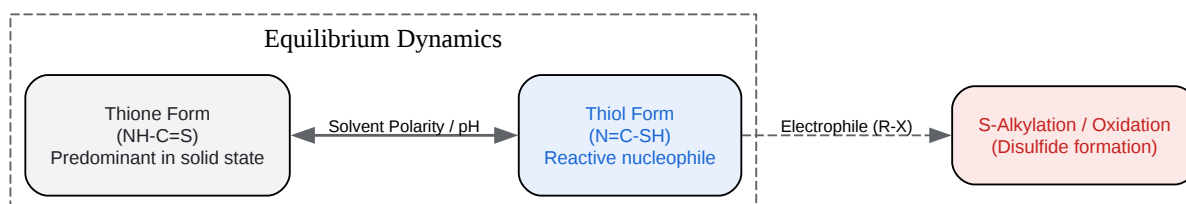
Structural Descriptors

- SMILES: COC1CC(OC)C2NC(S)CC(-C3CCCCC3)C2C1
- InChIKey: XYXVQWAPQXRET-UHFFFAOYSA-N (Predicted based on connectivity)
- Common Synonyms: 5,7-dimethoxy-4-phenylquinolin-2(1H)-thione; 2-Mercapto-5,7-dimethoxy-4-phenylquinoline.

Tautomeric Equilibrium (The "Thione-Thiol" Shift)

A critical feature of this molecule is the prototropic tautomerism between the thiol (mercapto) and thione forms. In crystalline states and non-polar solvents, the thione form (quinolin-2(1H)-

thione) often predominates, whereas the thiol form is trapped by S-alkylation or metal chelation. This equilibrium dictates its reactivity in proteomic labeling.



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Figure 1: Tautomeric equilibrium shifting between the stable thione and the reactive thiol species.

Synthesis & Manufacturing Protocols

The synthesis of 4-phenylquinolines substituted at the 5 and 7 positions typically requires a Knorr Quinoline Synthesis followed by thionation. The presence of the phenyl group at position 4 necessitates the use of a benzoylacetate precursor rather than a simple acetoacetate.

Retrosynthetic Analysis

- Target: **5,7-Dimethoxy-4-phenylquinoline-2-thiol**.^{[1][3][4][5]}
- Precursor: 5,7-Dimethoxy-4-phenylquinolin-2-one (Lactam).
- Starting Materials: 3,5-Dimethoxyaniline + Ethyl benzoylacetate.

Step-by-Step Synthesis Protocol

Note: This protocol is derived from standard methodologies for 4-phenylquinoline derivatives.

Step A: Condensation & Cyclization (The Knorr Route)

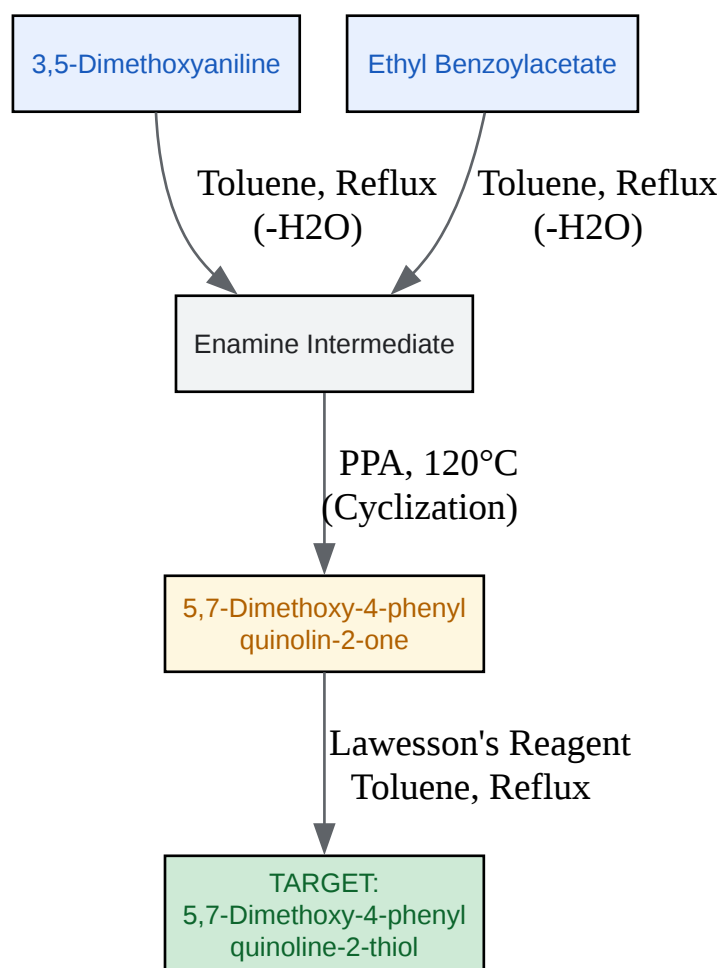
- Reactants: Mix 3,5-dimethoxyaniline (1.0 eq) and ethyl benzoylacetate (1.2 eq) in toluene.
- Catalysis: Add a catalytic amount of p-toluenesulfonic acid (pTSA).

- Process: Reflux with a Dean-Stark trap to remove water (azeotropic distillation) for 4–6 hours. This forms the enamine intermediate.
- Cyclization: Evaporate solvent. Treat the residue with Polyphosphoric Acid (PPA) at 120°C for 2 hours.
- Workup: Pour onto crushed ice, neutralize with NaOH. Filter the precipitate (5,7-dimethoxy-4-phenylquinolin-2-one).

Step B: Thionation (Lawesson's Reagent Method)

This step converts the carbonyl ($C=O$) to the thiocarbonyl/thiol ($C=S$ / $C-SH$).

- Setup: Suspend the quinolin-2-one intermediate (1.0 eq) in anhydrous toluene (0.1 M concentration).
- Reagent: Add Lawesson's Reagent (0.6 eq).
- Reaction: Reflux under nitrogen atmosphere for 3–5 hours. Monitor by TLC (the thiol is less polar than the lactam).
- Purification: Cool to room temperature. The product may crystallize directly. If not, concentrate and purify via flash column chromatography (Hexane:EtOAc gradient).



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Figure 2: Synthetic workflow from commercially available anilines to the target thiol.

Physicochemical & Analytical Profile

To validate the compound identity, the following analytical signatures are expected. This serves as a self-validating system for the researcher.

Property	Value / Descriptor	Notes
Appearance	Yellow to Orange Powder	Thiones are typically colored due to $n \rightarrow \pi^*$ transitions.
Solubility	DMSO, DMF, Hot Ethanol	Poorly soluble in water; moderate in CHCl_3 .
^1H NMR (DMSO- d_6)	δ 13.5 (br s, 1H, SH/NH)	The labile proton is diagnostic.
^1H NMR (Aromatic)	δ 7.4–7.6 (m, 5H, Ph)	Phenyl group signals.
^1H NMR (Methoxy)	δ 3.8–3.9 (s, 6H, 2xOMe)	Distinct singlets for 5-OMe and 7-OMe.
IR Spectrum	$\sim 1150\text{--}1200\text{ cm}^{-1}$ (C=S)	Absence of strong C=O stretch at 1650 cm^{-1} .
Mass Spec (ESI)	$[\text{M}+\text{H}]^+ = 298.37$	Positive mode ionization.

Biological Applications & Mechanism

The 4-phenylquinoline scaffold is a "privileged structure" in medicinal chemistry, often associated with tubulin polymerization inhibition and DNA intercalation.

Proteomics & Labeling

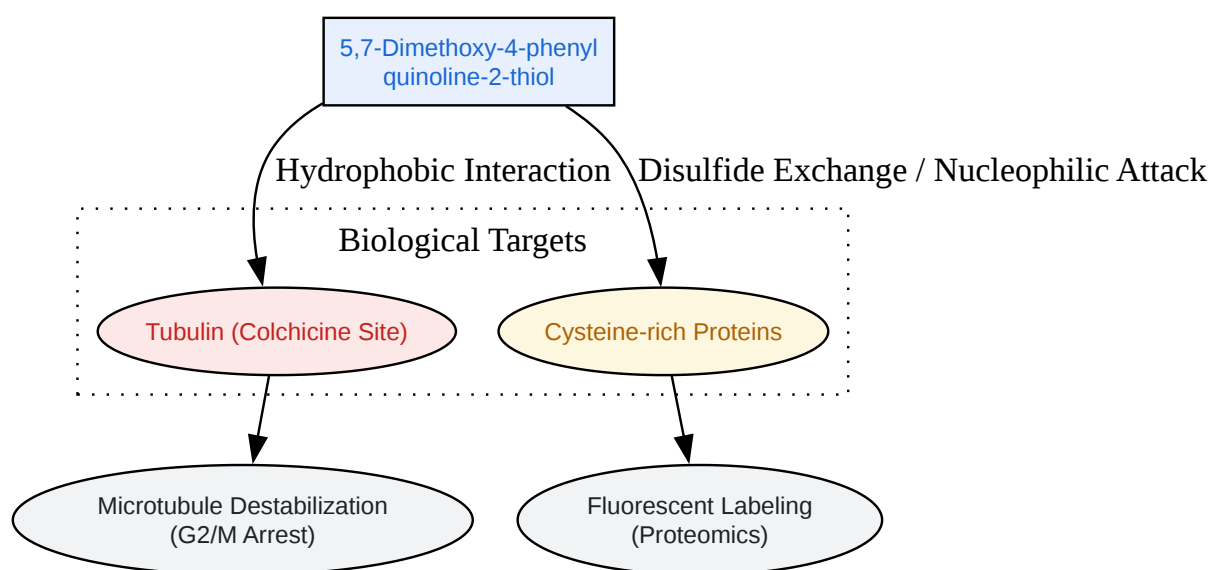
As indicated by its classification as a "biochemical for proteomics" (SCBT), the 2-thiol group is a potent nucleophile.

- Mechanism: It reacts with electrophilic sites on proteins or serves as a ligand for affinity purification.
- Photo-affinity: The conjugated phenylquinoline system is fluorogenic. Upon binding or S-alkylation, the fluorescence quantum yield typically increases, making it a useful probe for hydrophobic pockets in proteins.

Anticancer Potential (Tubulin Targeting)

Analogues of 4-phenylquinoline (e.g., 5,7-dimethoxy-4-phenylquinolin-2-one) have been shown to bind to the colchicine site of tubulin.

- Pathway: The molecule sterically hinders the binding of tubulin dimers, preventing microtubule formation.
- Result: Cell cycle arrest at the G2/M phase and subsequent apoptosis.



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Figure 3: Dual mechanism of action: Pharmacological inhibition (left) and Proteomic labeling (right).

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- To cite this document: BenchChem. [Technical Monograph: 5,7-Dimethoxy-4-phenylquinoline-2-thiol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2855979/docs#technical-monograph-5-7-dimethoxy-4-phenylquinoline-2-thiol>]

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